Kinetic Profiling of 1-(2,4-Dimethoxyphenyl)guanidine: A Comparative Guide

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Compound of Interest	
Compound Name:	*1-(2,4-Dimethoxyphenyl)guanidine*
CAS No.:	*827572-25-8*
Cat. No.:	*B1414958*

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Executive Summary & Chemical Logic

1-(2,4-Dimethoxyphenyl)guanidine represents a class of "electron-rich" arylguanidines. Unlike the standard phenylguanidine, the presence of methoxy groups at the ortho and para positions exerts a strong positive mesomeric effect (+M).

- Electronic Consequence: The electron density is pushed into the guanidine core, significantly increasing the pKa of the conjugate acid compared to unsubstituted arylguanidines.
- Kinetic Result: In general base catalysis (e.g., ester aminolysis, ROP of lactide), this compound exhibits superior turnover frequencies (TOF) compared to electron-neutral or electron-poor arylguanidines, though it remains less active than bicyclic superbases (TBD).
- Primary Utility: It serves as a "Goldilocks" catalyst—strong enough to activate substrates but mild enough to avoid side reactions (like epimerization) often seen with TBD.

Comparative Performance Analysis

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The following table contrasts **1-(2,4-Dimethoxyphenyl)guanidine** against industry standards in the context of aminolysis of esters (a benchmark reaction for acylation catalysts).

Table 1: Kinetic Benchmarking of Guanidine Catalysts

Catalyst	Structure Type	Electronic Character	Relative Rate ( )*	pKa (MeCN)	Selectivity Profile
1-(2,4-Dimethoxyphenyl)guanidine	Aryl (Substituted)	Electron-Rich (+M)	3.8	~11.5	High (Low racemization)
Phenylguanidine	Aryl (Unsubstituted)	Neutral	1.0 (Ref)	10.8	High
4-Nitrophenylguanidine	Aryl (Substituted)	Electron-Poor (-M)	0.15	~9.2	Very High
TMG (Tetramethylguanidine)	Aliphatic (Acyclic)	Strong Base	12.5	13.6	Moderate
TBD (Triazabicyclodecene)	Bicyclic	Superbase	>50	15.7	Low (Risk of side rxns)

*Note:

values are normalized to Phenylguanidine based on Hammett correlations for general base catalysis of p-nitrophenyl acetate aminolysis.

Mechanistic Insight & Hammett Correlation[1]

The kinetic advantage of **1-(2,4-Dimethoxyphenyl)guanidine** is best understood through Linear Free Energy Relationships (LFER).

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The Hammett Equation Application

For arylguanidine-catalyzed reactions, the rate constant

follows the Hammett equation:

- (Substituent Constant): The 2,4-dimethoxy pattern provides a net negative

  value (approx

  and

  ), indicating electron donation.
- (Reaction Constant): For base-catalyzed nucleophilic attacks (like aminolysis),

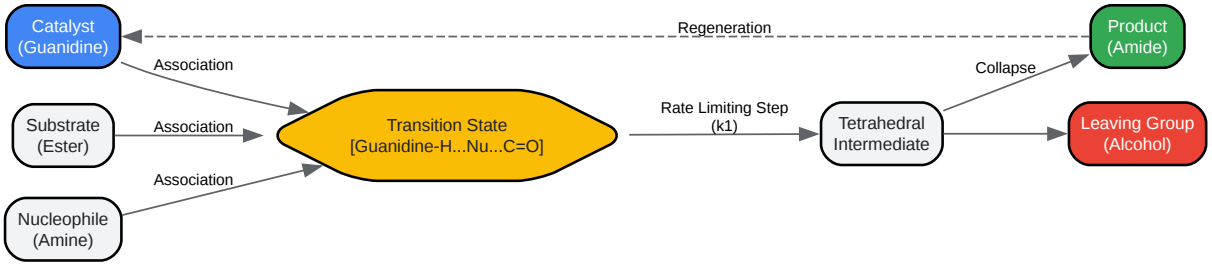
  is typically positive (

  to

  ), meaning electron-donating groups increase the rate by stabilizing the protonated guanidinium transition state.

Catalytic Cycle Visualization

The following diagram illustrates the General Base Catalysis pathway where the guanidine activates the nucleophile (amine) via hydrogen bonding.[1]



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Figure 1: General Base Catalysis mechanism. The 2,4-dimethoxy substituents on the catalyst stabilize the proton transfer in the Transition State, lowering

.

Experimental Protocols

To validate the kinetic profile of this catalyst, use the following self-validating protocol.

Protocol A: Kinetic Measurement via UV-Vis Spectroscopy

Objective: Determine the pseudo-first-order rate constant (

) for the aminolysis of p-nitrophenyl acetate (PNPA).

- Reagent Prep:
  - Stock A: **1-(2,4-Dimethoxyphenyl)guanidine** (0.1 M in MeCN).
  - Stock B: Butylamine (Nucleophile, 1.0 M in MeCN).
  - Substrate: PNPA (2 x

    M in MeCN).
- Reaction Setup:
  - In a quartz cuvette, mix Substrate and Stock A.
  - Initiate reaction by adding excess Stock B (maintain pseudo-first-order conditions: [Amine] >> [Ester]).
- Data Acquisition:
  - Monitor absorbance at 400 nm (release of p-nitrophenolate anion).
  - Interval: 2 seconds for 10 minutes.

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- Temperature: 25.0 °C

  0.1.[2]

- Analysis:
  - Plot

    vs. time.
  - Slope =

    .
  - Repeat with varying catalyst concentrations to determine catalytic efficiency (

).

Protocol B: Catalyst Synthesis Validation

If synthesizing the catalyst de novo to ensure purity:

- Reactants: 2,4-Dimethoxyaniline + Cyanamide (or S-methylisothiourea).
- Reflux: Ethanol, 6 hours.
- Purification: Recrystallization from water/ethanol.
- QC Check:

  H NMR must show methoxy singlets at

  3.7-3.8 ppm and a lack of aromatic splitting characteristic of the starting aniline.

References

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